

Personal protective equipment for handling NU-7163

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Compound of Interest

Compound Name: NU-7163

Cat. No.: B1677025

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Essential Safety and Handling Guide for NU-7163

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **NU-7163**. It outlines essential personal protective equipment, procedural guidance for safe handling and disposal, and a clear workflow to minimize risk and ensure a safe laboratory environment.

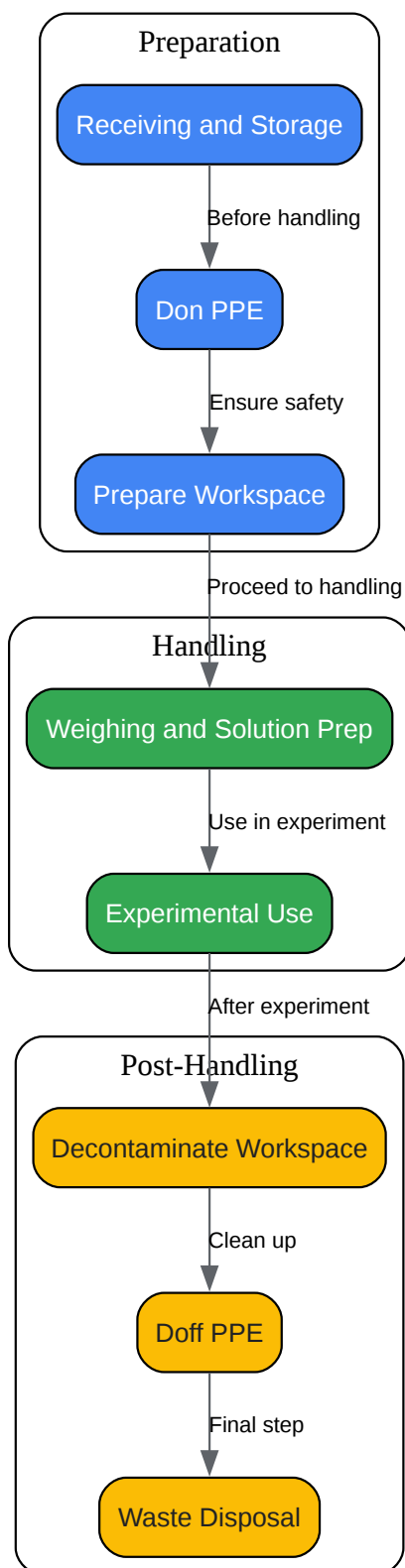
Personal Protective Equipment (PPE) for NU-7163

Given that **NU-7163** is harmful if swallowed and can cause skin and eye irritation, a comprehensive approach to personal protection is paramount.^[1] The following table summarizes the recommended PPE for handling **NU-7163**.

Protection Type	Recommended Equipment	Specification/Notes
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times when handling NU-7163 to prevent contact with eyes. [1]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure to check for any signs of degradation or puncture before use.
Body Protection	Laboratory coat	A standard laboratory coat should be worn to protect against skin contact. [1]
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation	Handling should be performed in a chemical fume hood to avoid inhalation of any dust or aerosols. [1]

Safe Handling Workflow for NU-7163

The following diagram illustrates the standard operating procedure for handling **NU-7163** from receipt to disposal, ensuring safety at each step.



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Caption: Workflow for the safe handling of **NU-7163**.

Procedural Guidance for Handling NU-7163

Adherence to the following step-by-step procedures is critical for the safe handling of **NU-7163**.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **NU-7163** in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and ignition sources.[\[1\]](#)
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[\[1\]](#)

2. Preparation:

- Before handling, ensure you are wearing the appropriate PPE as detailed in the table above.
- Prepare your workspace in a designated area with proper exhaust ventilation, such as a chemical fume hood.[\[1\]](#)
- Have all necessary equipment and materials, including waste containers, readily available.

3. Handling and Use:

- Avoid the formation of dust and aerosols.[\[1\]](#)
- When weighing the compound, do so in a ventilated enclosure.
- Avoid contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke in the area where **NU-7163** is being handled.[\[1\]](#)

4. First Aid Measures:

- If swallowed: Call a poison center or doctor immediately. Rinse mouth.[\[1\]](#)
- In case of eye contact: Immediately flush eyes with plenty of water, removing contact lenses if present. Seek medical attention.

- In case of skin contact: Wash skin thoroughly with soap and water. Remove contaminated clothing.[1]
- If inhaled: Move to fresh air. If breathing is difficult, seek medical attention.[1]

5. Disposal:

- Dispose of **NU-7163** and any contaminated materials in accordance with approved waste disposal regulations.[1]
- Given its classification as very toxic to aquatic life, avoid release to the environment.[1] Collect any spillage.[1]
- Consult your institution's environmental health and safety office for specific disposal guidelines.

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References

- 1. NU-7163|503468-03-9|MSDS [dcchemicals.com]
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